

# "Methyl 1-methyl-1H-triazole-3-carboxylate" physical and chemical properties

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## Compound of Interest

Compound Name: Methyl 1-methyl-1H-[1,2,4]triazole-3-carboxylate

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## An In-depth Technical Guide to Methyl 1-methyl-1H-triazole-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of Methyl 1-methyl-1H-triazole-3-carboxylate, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. This document details its structural characteristics, physicochemical parameters, and available synthesis protocols.

## Core Chemical and Physical Properties

Methyl 1-methyl-1H-triazole-3-carboxylate, with the CAS number 57031-66-0, is a distinct isomer within the triazole carboxylate family.<sup>[1]</sup> Its fundamental properties are summarized below.

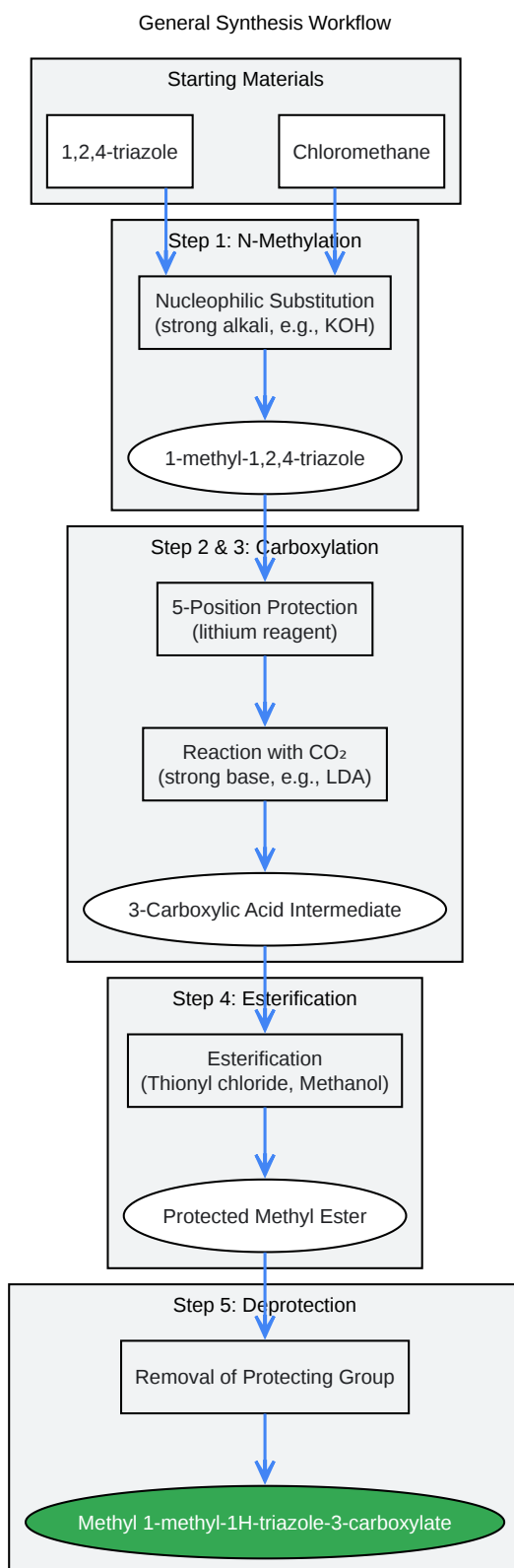
Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	141.13 g/mol	PubChem[1]
Boiling Point	263 °C at 760 mmHg	Sigma-Aldrich
Flash Point	113 °C	Sigma-Aldrich
Physical Form	Solid	Sigma-Aldrich
Purity	97-98% (typical)	Sigma-Aldrich[2]

Note: Experimental data for melting point and solubility are not readily available in the surveyed literature.

## Synthesis and Experimental Protocols

The synthesis of Methyl 1-methyl-1H-triazole-3-carboxylate can be achieved through a multi-step process, as outlined in the patent literature. A general workflow for this synthesis is depicted below.

### Synthesis Workflow



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Caption: A generalized synthetic pathway for Methyl 1-methyl-1H-triazole-3-carboxylate.

A patented method describes the synthesis starting from 1,2,4-triazole.[3] The initial step involves a nucleophilic substitution with chloromethane in the presence of a strong alkali like potassium hydroxide to yield 1-methyl-1,2,4-triazole.[3] This is followed by the protection of the 5-position using a lithium reagent.[3] The protected intermediate then undergoes carboxylation at the 3-position by reacting with carbon dioxide in the presence of a strong non-polar base such as lithium diisopropylamide (LDA).[3] The resulting carboxylic acid is subsequently esterified using thionyl chloride and methanol.[3] The final step involves the removal of the protecting group to yield the desired product, Methyl 1-methyl-1H-triazole-3-carboxylate.[3]

Note: Detailed, peer-reviewed experimental protocols with characterization data for this specific synthesis are not widely available.

## Spectroscopic Data

Comprehensive, experimentally-derived spectroscopic data (NMR, IR, Mass Spectrometry) for Methyl 1-methyl-1H-triazole-3-carboxylate is not readily available in the public domain.

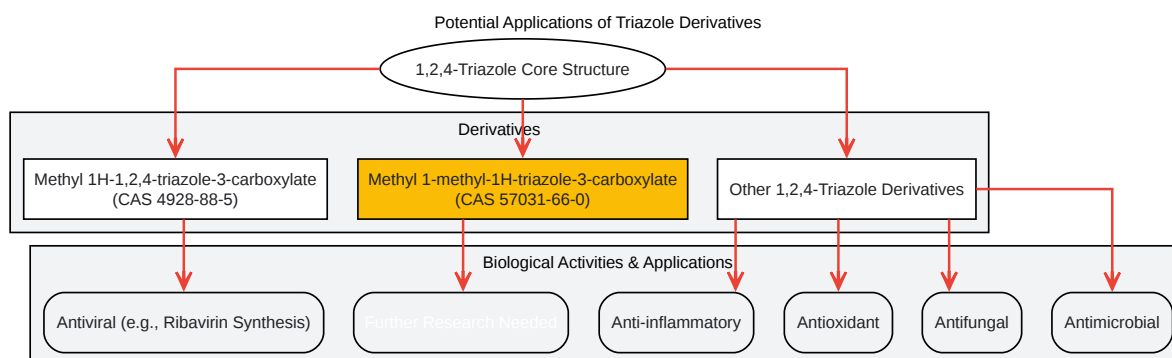
Researchers are advised to perform their own spectral analysis for structural confirmation and purity assessment.

## Biological Activity and Signaling Pathways

The biological activities of many 1,2,4-triazole derivatives have been extensively studied, revealing a wide range of therapeutic potentials, including antimicrobial, antifungal, antioxidant, anti-inflammatory, and antiviral properties.[4] Notably, the isomeric compound, Methyl 1H-1,2,4-triazole-3-carboxylate, is a key intermediate in the synthesis of the antiviral drug Ribavirin.[5][6]

However, there is a lack of specific information in the scientific literature regarding the biological activity and potential involvement in signaling pathways of Methyl 1-methyl-1H-triazole-3-carboxylate (CAS 57031-66-0). Further research is required to elucidate its pharmacological profile and mechanism of action.

## Logical Relationship of Triazole Derivatives to Biological Applications



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Caption: Relationship between the 1,2,4-triazole core, its derivatives, and their established or potential biological applications.

## Conclusion

Methyl 1-methyl-1H-triazole-3-carboxylate is a chemical entity with established synthetic routes. While its physicochemical properties are partially documented, a significant gap exists in the publicly available experimental data, particularly concerning its melting point, solubility, and comprehensive spectral characterization. Furthermore, its biological activity remains unexplored, presenting an opportunity for future research, especially given the diverse pharmacological profiles of other 1,2,4-triazole derivatives. This guide serves as a foundational resource for researchers and professionals in drug development, highlighting both the known aspects and the areas requiring further investigation for this compound.

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